

In-Depth Technical Guide to the Safe Handling of 2-Iodoethanol

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Compound of Interest

Compound Name: 2-Iodoethanol

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This guide provides a comprehensive overview of the safety data for **2-Iodoethanol** (CAS No: 624-76-0), including its physical and chemical properties, toxicity, and detailed protocols for safe handling, emergency procedures, and disposal. The information is compiled and presented to meet the needs of laboratory and drug development professionals.

Chemical and Physical Properties

2-Iodoethanol is a combustible, colorless to yellow-brown liquid that is highly soluble in water. [1] It is sensitive to light and should be stored accordingly. [2] Key quantitative properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂ H ₅ IO	[3]
Molecular Weight	171.97 g/mol	[3]
Boiling Point	85 °C @ 25 mmHg	
Density	2.205 g/mL at 25 °C	
Flash Point	65 °C (149 °F) - closed cup	[4]
Refractive Index	n ₂₀ /D 1.572	
Solubility	Soluble in water, diethyl ether, and ethanol.	[1]

Hazard Identification and GHS Classification

2-Iodoethanol is classified as a hazardous chemical. The primary routes of exposure are ingestion, skin contact, and inhalation. It is fatal if swallowed and may be fatal if it comes into contact with the skin.[5]

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	2	H300: Fatal if swallowed
Acute Toxicity, Dermal	2	H310: Fatal in contact with skin
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects
Flammable Liquids	4	H227: Combustible liquid

Source:[5][6]

GHS Pictograms and Signal Word:

Signal Word: Danger[4]



Acute Toxicity (fatal)



Health Hazard

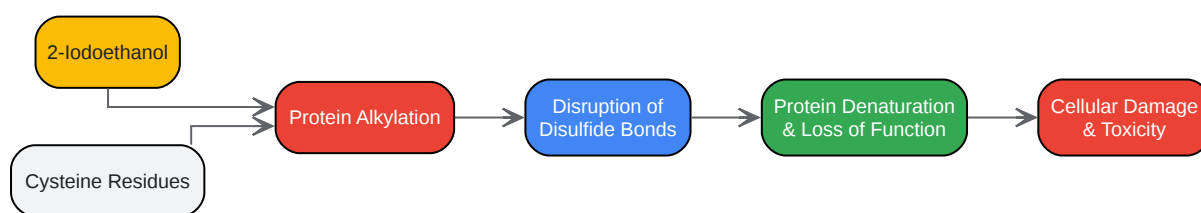
Toxicity Data

The acute toxicity of **2-Iodoethanol** is high, particularly through oral ingestion.

Toxicity Data	Value	Species	Source
LD50 Oral	50 mg/kg	Rat	

Mechanism of Toxicity:

While a specific signaling pathway for **2-Iodoethanol** is not well-documented, organoiodine compounds, in general, are potent alkylating agents.[7] The toxicity of compounds like iodoacetamide and iodoacetic acid stems from their ability to irreversibly alkylate cysteine residues in proteins.[7] This disrupts protein structure and function by preventing the formation of essential disulfide linkages.[7]



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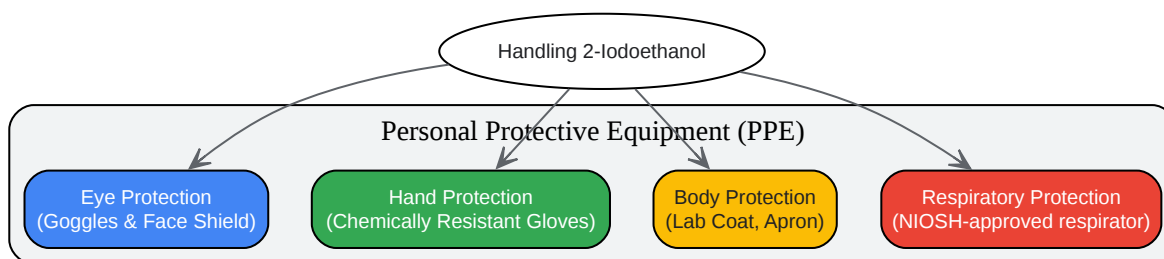
Figure 1: Proposed mechanism of **2-Iodoethanol** toxicity.

Experimental Protocols

Handling and Storage Protocol

- Engineering Controls: All work with **2-Iodoethanol** must be conducted in a certified chemical fume hood.[\[4\]](#) Ensure adequate ventilation to prevent the accumulation of vapors.[\[2\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.[\[2\]](#)
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation or puncture before use.[\[2\]](#)
 - Body Protection: A lab coat must be worn and fully fastened. For larger quantities, a chemical-resistant apron is recommended.[\[2\]](#)
 - Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[4\]](#)
- General Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Do not breathe vapors or mists.[\[4\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)
 - Use non-sparking tools.
 - Take precautionary measures against static discharge.
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)
 - The recommended storage temperature is 2-8°C.
 - Protect from light.
 - Store locked up.

- Incompatible materials: Strong oxidizing agents, strong acids, strong reducing agents, acid anhydrides, and acid chlorides.[4]



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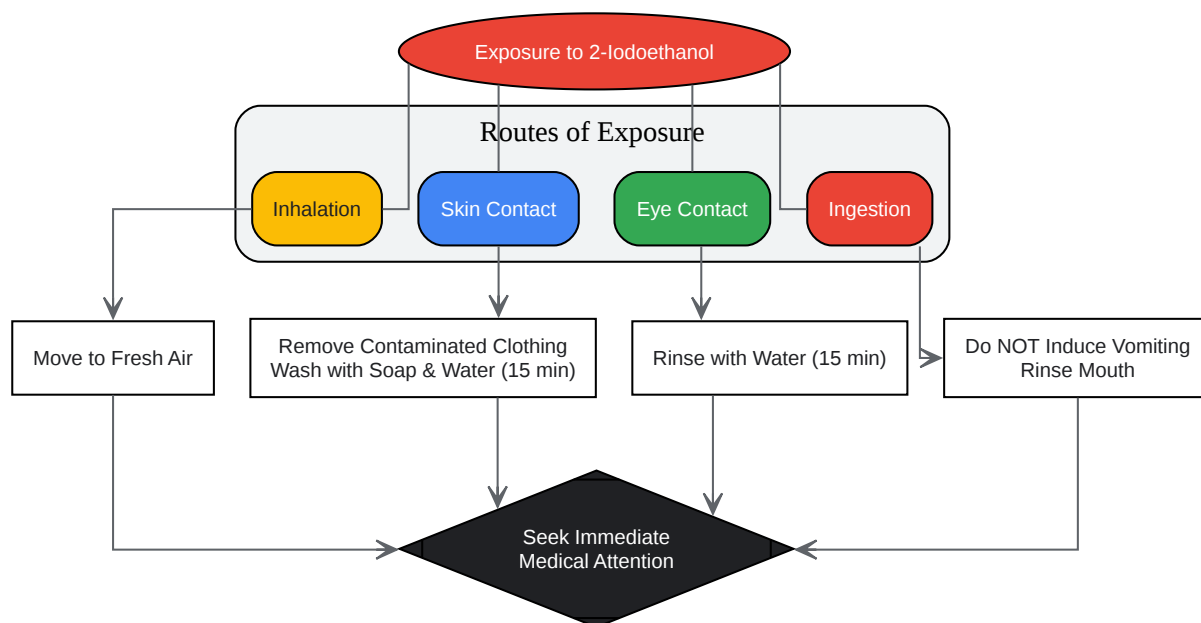
Figure 2: Personal Protective Equipment for handling 2-Iodoethanol.

First Aid Measures

Immediate medical attention is required for all routes of exposure.[4]

- If Inhaled:
 - Move the person to fresh air immediately.[2]
 - If breathing is difficult or has stopped, provide artificial respiration.[4]
 - Seek immediate medical attention.[2]
- In Case of Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected area with soap and plenty of water for at least 15 minutes.[4]
 - Seek immediate medical attention.[2]
- In Case of Eye Contact:
 - Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[4]

- Remove contact lenses, if present and easy to do.
- Seek immediate medical attention.[4]
- If Swallowed:
 - Do NOT induce vomiting.[4]
 - Rinse mouth with water.
 - Never give anything by mouth to an unconscious person.[2]
 - Call a physician or poison control center immediately.[4]



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Figure 3: First aid procedures for **2-Iodoethanol** exposure.

Spill and Disposal Protocol

- Spill Response:

- Evacuate non-essential personnel from the area.[2]
- Remove all sources of ignition.[4]
- Ensure adequate ventilation.[2]
- Wearing appropriate PPE, contain the spill using a non-combustible absorbent material (e.g., sand, earth, vermiculite).[2][8]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[4]
- Clean the spill area thoroughly with a detergent and water.
- Prevent the spill from entering drains.
- Disposal:
 - Dispose of waste material at an approved waste disposal plant.
 - Do not mix with other waste.[2]
 - Handle uncleaned containers as you would the product itself.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2] Water mist can be used to cool closed containers.[4]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[2]
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.[4] Containers may explode when heated.[4]
- Hazardous Combustion Products: Carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen iodide.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Conclusion

2-Iodoethanol is a valuable laboratory chemical that requires careful handling due to its high acute toxicity and other hazardous properties. Adherence to the protocols outlined in this guide is essential for ensuring the safety of all personnel. Always consult the most recent Safety Data Sheet from your supplier before use and ensure that all users are trained on the specific hazards and handling procedures for this compound.

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